

Stability and Storage of 3,4-Dimethoxystyrene: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxystyrene

Cat. No.: B140838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3,4-Dimethoxystyrene** (CAS 6380-23-0). The information herein is intended to support researchers, scientists, and drug development professionals in the proper handling, storage, and analytical assessment of this compound. This document outlines known stability information, potential degradation pathways, and detailed experimental protocols for stability-indicating analysis.

Physicochemical Properties and Storage Recommendations

3,4-Dimethoxystyrene is a colorless to pale yellow oily liquid. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **3,4-Dimethoxystyrene**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	[2]
Boiling Point	120-125 °C at 10 mmHg	[3]
Flash Point	>110 °C (>230 °F)	[3]
Solubility	Soluble in chloroform, ethyl acetate, and methanol. Slightly soluble in water.	[2][3][4]
Storage Temperature	2-8 °C (Refrigerated)	[2]

Recommended Storage Conditions:

To ensure the long-term integrity of **3,4-Dimethoxystyrene**, the following storage conditions are recommended:

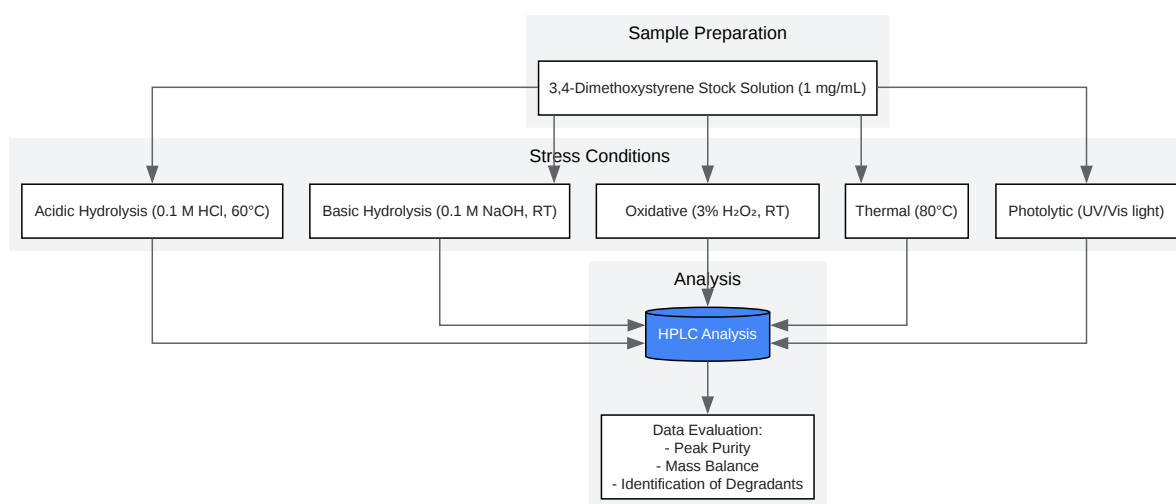
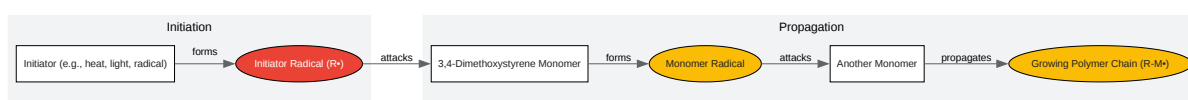
- Temperature: Store in a refrigerator at 2-8 °C.[2]
- Container: Keep in a tightly sealed container to prevent exposure to air and moisture.[2]
- Light: Protect from light, as the compound is known to be light-sensitive.
- Inert Atmosphere: For extended storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.
- Inhibitor: **3,4-Dimethoxystyrene** is often supplied with an inhibitor, such as hydroquinone (typically 1%), to prevent polymerization.[1]

A shelf life of 12 months or longer can be expected when stored under these conditions.[2]

Potential Degradation Pathways

The primary degradation pathway for **3,4-Dimethoxystyrene**, like other styrene derivatives, is polymerization. The vinyl group is susceptible to free-radical, cationic, or anionic polymerization, leading to the formation of oligomers and polymers. This process can be initiated by heat, light, or the presence of radical initiators. The methoxy groups on the aromatic ring can influence the reactivity of the vinyl group.

A conceptual representation of the polymerization initiation is shown below:



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